

Essential Safety and Operational Guide for Handling 8-Hydroxybergapten

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Compound of Interest

Compound Name: 8-Hydroxybergapten

Cat. No.: B073134

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **8-Hydroxybergapten** (CAS 1603-47-0). Given the limited and conflicting safety data available for this compound, a cautious approach is mandated. While some suppliers classify it as non-hazardous, its structural similarity to 8-Methoxypsoralen—a known hazardous substance—necessitates stringent safety measures to minimize exposure.

Hazard Assessment and Personal Protective Equipment (PPE)

Due to the photosensitizing and potentially hazardous nature of related furocoumarins, the following PPE is mandatory when handling **8-Hydroxybergapten** in solid (powder) or solution form.

Table 1: Recommended Personal Protective Equipment (PPE)

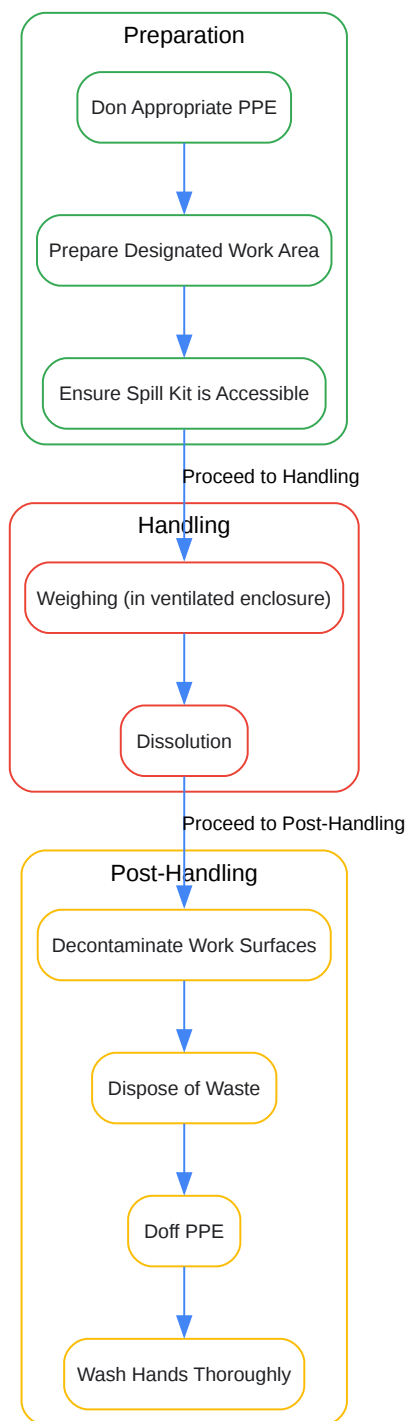
Equipment	Specification	Purpose
Gloves	Nitrile or latex, double-gloving recommended. Must be inspected before use.[1]	Prevents skin contact and absorption.
Eye Protection	Chemical safety goggles or a face shield.[1]	Protects eyes from dust particles and splashes.
Lab Coat	Full-length, buttoned, with tight-fitting cuffs.	Protects skin and personal clothing from contamination.
Respiratory Protection	NIOSH-approved N95 or higher-rated respirator.	Required when handling the powder form outside of a containment system to prevent inhalation.
Footwear	Closed-toe shoes.	Protects feet from spills.

Safe Handling and Operational Workflow

Adherence to a strict operational workflow is critical to ensure safety and prevent contamination. All handling of **8-Hydroxybergapten**, especially in its powdered form, should occur within a designated area equipped with proper engineering controls.

Experimental Workflow for Handling **8-Hydroxybergapten**

Figure 1. Procedural Workflow for Safe Handling of 8-Hydroxybergapten



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Caption: Procedural Workflow for Safe Handling of **8-Hydroxybergapten**

Step-by-Step Handling Protocol:

- Preparation:
 - Don all required PPE as specified in Table 1.
 - Prepare a designated work area, preferably within a chemical fume hood or a ventilated balance enclosure, especially for handling the powder.
 - Ensure an accessible spill kit is available.
- Weighing and Aliquoting:
 - If working with the solid form, weigh the required amount in a ventilated enclosure to minimize dust inhalation.
 - Use appropriate tools (e.g., anti-static spatulas) to handle the powder.
- Dissolution:
 - When preparing solutions, add the solvent to the pre-weighed **8-Hydroxybergapten** slowly to avoid splashing.
 - If sonication or heating is required, ensure the container is properly sealed.
- Post-Handling:
 - Decontaminate all work surfaces with an appropriate solvent (e.g., 70% ethanol) followed by a cleaning agent.
 - Dispose of all contaminated materials as outlined in the disposal plan.
 - Doff PPE in the correct order to prevent self-contamination.
 - Wash hands thoroughly with soap and water after removing gloves.^[1]

Storage and Disposal

Proper storage and disposal are crucial to maintaining a safe laboratory environment.

- Storage:
 - Store **8-Hydroxybergapten** in a tightly sealed container in a cool, dry, and well-ventilated area.
 - Protect from light, as furocoumarins are known to be light-sensitive.
 - Store away from incompatible materials such as strong oxidizing agents.
- Disposal Plan:
 - All waste materials, including contaminated PPE, weighing papers, and pipette tips, must be collected in a dedicated, sealed hazardous waste container.
 - Liquid waste containing **8-Hydroxybergapten** should be collected in a separate, clearly labeled hazardous waste container.
 - Dispose of all waste through your institution's environmental health and safety office in accordance with local, state, and federal regulations. Do not dispose of it down the drain.

Emergency Procedures

- Skin Contact: Immediately remove contaminated clothing and rinse the affected area with copious amounts of water for at least 15 minutes. Seek medical attention.[\[1\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention.[\[1\]](#)

Chemical and Physical Properties

The following table summarizes the known quantitative data for **8-Hydroxybergapten**.

Table 2: Chemical and Physical Properties of **8-Hydroxybergapten**

Property	Value	Source
CAS Number	1603-47-0	[1][2][3][4]
Molecular Formula	C ₁₂ H ₈ O ₅	[1][2][4]
Molecular Weight	232.19 g/mol	[1][2][4]

Disclaimer: This guide is intended for informational purposes only and should be used in conjunction with your institution's specific safety protocols and the manufacturer's Safety Data Sheet (SDS). Always perform a risk assessment before starting any new procedure.

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References

- 1. file.glpbio.com [file.glpbio.com]
- 2. 9-HYDROXY-4-METHOXY-PSORALEN - Safety Data Sheet [chemicalbook.com]
- 3. CAS 1603-47-0 | 8-Hydroxybergapten [phytopurify.com]
- 4. biorlab.com [biorlab.com]
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